

# Technical Support Center: Handling Hygroscopic Nickel(II) Bromide Trihydrate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Nickel bromide trihydrate

Cat. No.: B12056018

[Get Quote](#)

This guide provides troubleshooting and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with hygroscopic Nickel(II) bromide trihydrate.

## Frequently Asked Questions (FAQs)

Q1: What is Nickel(II) bromide trihydrate and why is it considered hygroscopic?

A1: Nickel(II) bromide trihydrate ( $\text{NiBr}_2 \cdot 3\text{H}_2\text{O}$ ) is a hydrated inorganic salt.<sup>[1][2]</sup> It is characterized as a light yellowish-green to green crystalline powder.<sup>[1][3]</sup> Its hygroscopic nature means it readily absorbs moisture from the atmosphere.<sup>[2][4][5]</sup> This can cause the material to become damp and form clumps, potentially affecting its chemical properties.<sup>[4][6]</sup>

Q2: What are the primary safety hazards associated with Nickel(II) bromide trihydrate?

A2: Nickel(II) bromide trihydrate is considered a hazardous chemical.<sup>[7]</sup> Key hazards include:

- May cause an allergic skin reaction.<sup>[7][8]</sup>
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.<sup>[7][8]</sup>

- Suspected of causing genetic defects.[\[7\]](#)[\[8\]](#)
- May cause cancer.[\[7\]](#)[\[8\]](#)
- May damage fertility or the unborn child.[\[7\]](#)[\[8\]](#)
- Causes damage to organs through prolonged or repeated exposure.[\[7\]](#)[\[8\]](#)
- Very toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[9\]](#)

Always consult the Safety Data Sheet (SDS) before handling this chemical.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Q3: How should I properly store Nickel(II) bromide trihydrate to minimize water absorption?

A3: To minimize moisture absorption, store Nickel(II) bromide trihydrate in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)[\[9\]](#) For enhanced protection, consider placing the primary container inside a larger, sealed container with a desiccant.

Q4: My Nickel(II) bromide trihydrate has formed clumps. Can I still use it?

A4: If the material has only formed clumps due to moisture absorption, it may still be usable depending on your experimental requirements.[\[4\]](#) However, the presence of excess water can affect reaction stoichiometry and concentration calculations. For highly sensitive applications, using a fresh, dry batch is recommended. If you choose to use clumped material, you may need to gently break up the clumps with a spatula before weighing.[\[4\]](#)

Q5: What personal protective equipment (PPE) is required when handling this compound?

A5: When handling Nickel(II) bromide trihydrate, you should wear appropriate personal protective equipment, including:

- Chemical safety goggles or eyeglasses.
- Protective gloves.
- A lab coat or other protective clothing to prevent skin exposure.[\[7\]](#)

- In cases of inadequate ventilation or when dust is generated, respiratory protection is necessary.[\[7\]](#)[\[9\]](#)[\[10\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Solution
Difficulty in accurately weighing the reagent.	The material has absorbed moisture and become "sticky" or clumped.	Weigh the material quickly to minimize air exposure. <a href="#">[4]</a> For larger quantities, consider handling inside a glove box or a controlled low-humidity environment. <a href="#">[11]</a>
Inconsistent experimental results.	The water content of the hygroscopic material is variable, leading to inaccurate concentrations.	Use a fresh, unopened container of the reagent. If this is not possible, you may need to determine the water content of your current batch through analytical methods like Karl Fischer titration.
The material has changed color or appears wet.	Significant water absorption has occurred, potentially leading to deliquescence (dissolving in the absorbed water). <a href="#">[6]</a>	This indicates a high level of water contamination. It is strongly recommended to use a new batch of the reagent for any quantitative or sensitive applications. The material may be disposed of according to hazardous waste regulations. <a href="#">[9]</a>
Spillage of Nickel(II) bromide trihydrate powder.	Accidental mishandling of the container.	Avoid creating dust. <a href="#">[9]</a> Carefully sweep or scoop up the spilled material and place it in a suitable, closed container for disposal. <a href="#">[9]</a> Ensure the area is cleaned thoroughly.

## Data Presentation

### Physical and Chemical Properties of Nickel(II) Bromide Trihydrate

Property	Value
CAS Number	7789-49-3[7][12]
Molecular Formula	NiBr <sub>2</sub> ·3H <sub>2</sub> O[1][8]
Molecular Weight	272.55 g/mol [1][12]
Appearance	Light yellowish-green to green crystalline powder[1][3]
Solubility	Soluble in water and alcohols[3][5][13]
Melting Point	Loses water at 300°C[5][13]
Density	5.098 g/mL at 25°C (anhydrous)[13]

## Experimental Protocols

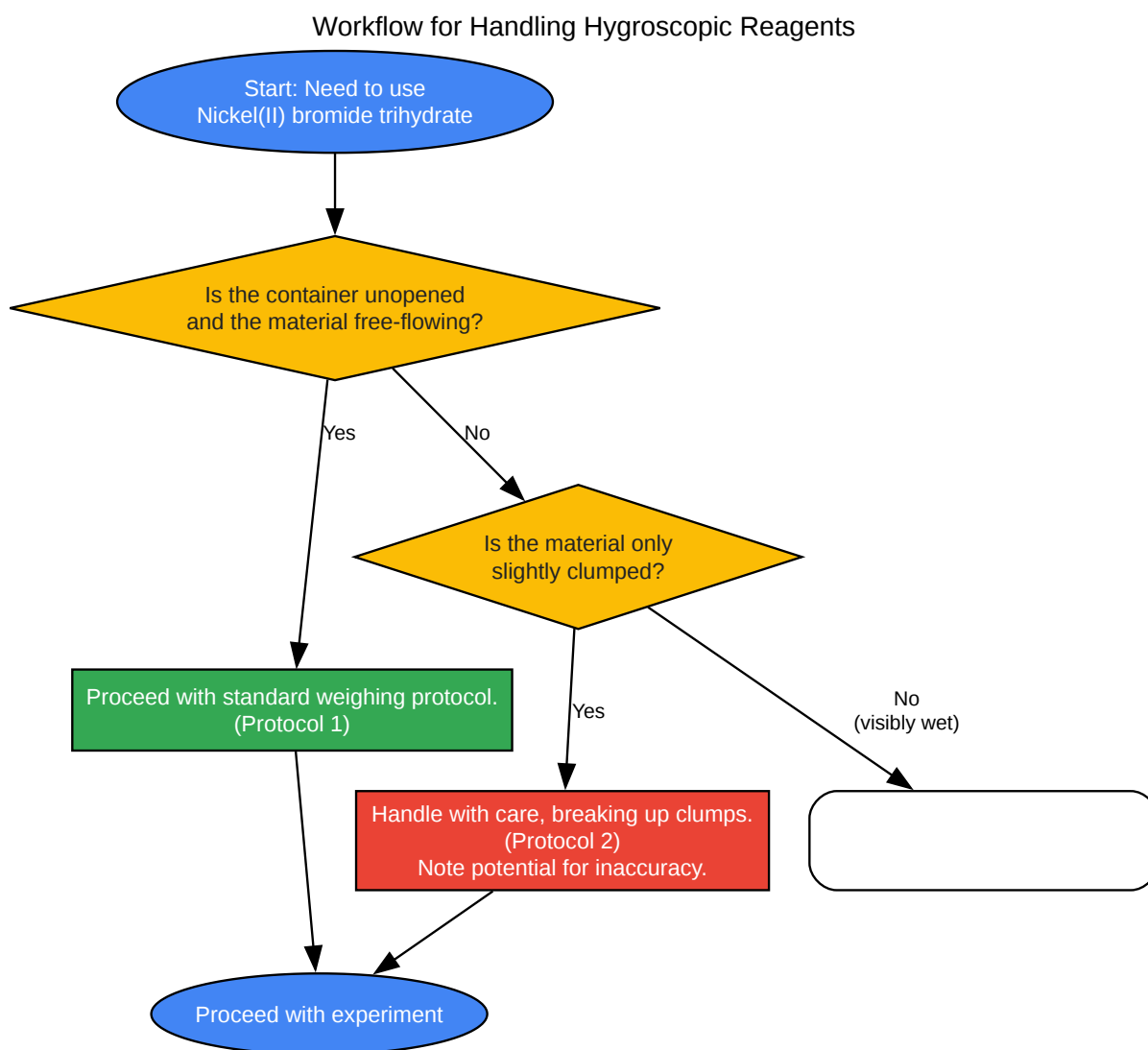
### Protocol 1: Standard Handling Procedure for Weighing and Dispensing

- **Preparation:** Before opening the container, ensure your workspace is clean and you are wearing the appropriate PPE (lab coat, gloves, safety goggles).
- **Minimize Exposure:** Open the container of Nickel(II) bromide trihydrate in an area with low humidity, if possible, or under a fume hood.
- **Dispensing:** Quickly weigh the desired amount of the reagent using a clean, dry spatula and weighing boat.
- **Sealing:** Immediately and tightly close the container after dispensing to prevent moisture absorption.
- **Clean-up:** Clean any spills promptly and dispose of contaminated materials as hazardous waste.

## Protocol 2: Handling of Clumped Nickel(II) Bromide Trihydrate

- **Assessment:** Visually inspect the clumped material. If it is only slightly agglomerated, it may be possible to proceed. If it is visibly wet or has formed a solution, it should be discarded.
- **Breaking Clumps:** In a well-ventilated area or fume hood, gently use a clean, dry spatula to break up the clumps within the container or on a watch glass.<sup>[4]</sup>
- **Weighing:** Proceed to weigh the material, acknowledging that the water content is higher than specified.
- **Documentation:** Note the state of the material in your experimental records, as this may be a source of error or variability.

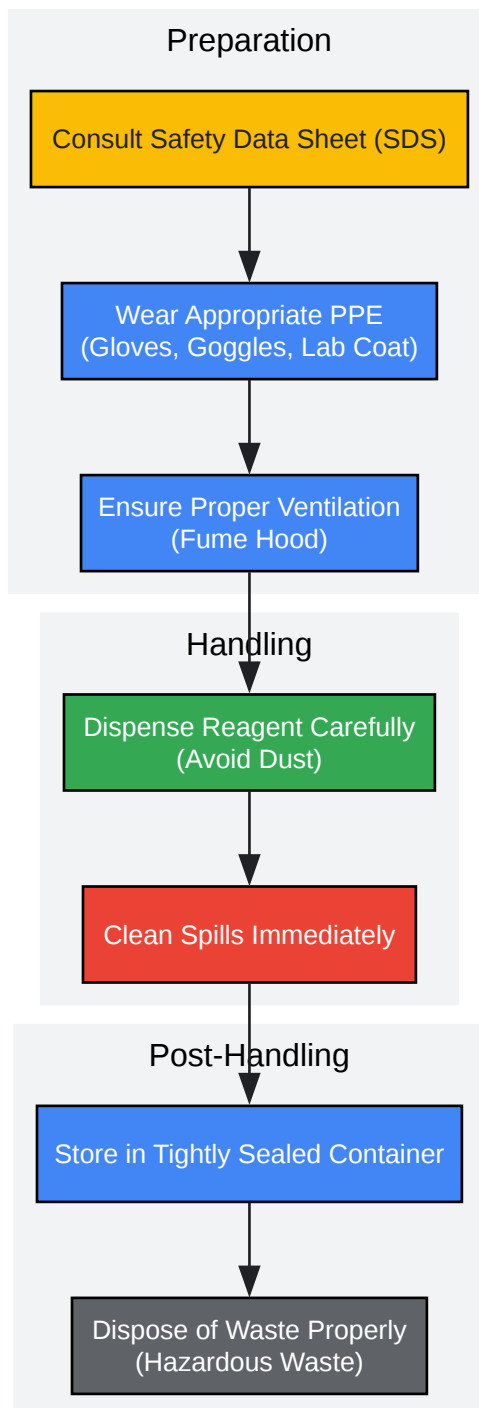
## Visualizations



[Click to download full resolution via product page](#)

Caption: Decision workflow for handling Nickel(II) bromide trihydrate.

## Safety Pathway for Handling Hazardous Chemicals



[Click to download full resolution via product page](#)

Caption: Logical flow of safety precautions for chemical handling.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [2. CAS 7789-49-3: Nickel bromide \(NiBr<sub>2</sub>\), trihydrate](https://cymitquimica.com) [cymitquimica.com]
- [3. nbinno.com](https://nbinno.com) [nbinno.com]
- [4. tutorchase.com](https://tutorchase.com) [tutorchase.com]
- [5. Page loading...](https://wap.guidechem.com) [wap.guidechem.com]
- [6. Hygroscopy - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [7. fishersci.com](https://fishersci.com) [fishersci.com]
- [8. fishersci.co.uk](https://fishersci.co.uk) [fishersci.co.uk]
- [9. chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- [10. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [11. hepatochem.com](https://hepatochem.com) [hepatochem.com]
- [12. haihangchem.com](https://haihangchem.com) [haihangchem.com]
- [13. NICKEL\(II\) BROMIDE TRIHYDRATE | 7789-49-3](https://chemicalbook.com) [chemicalbook.com]
- To cite this document: BenchChem. [Technical Support Center: Handling Hygroscopic Nickel(II) Bromide Trihydrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12056018/docs#technical-support-center-handling-hygroscopic-nickel-ii-bromide-trihydrate\]](https://www.benchchem.com/product/b12056018/docs#technical-support-center-handling-hygroscopic-nickel-ii-bromide-trihydrate)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)